

5-(2-Propenyloxy)-pyrimidine: Structural Analysis and Synthetic Utility

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Compound of Interest

Compound Name: 5-(2-Propenyloxy)-pyrimidine

Cat. No.: B8640393

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Executive Summary & Chemical Identity

5-(2-Propenyloxy)-pyrimidine (also known as 5-Allyloxypyrimidine) is a specialized heteroaromatic ether utilized primarily as a diverse building block in medicinal chemistry. Its structural core—a pyrimidine ring substituted at the electron-rich 5-position with an allylic ether—serves as a critical "handle" for further functionalization.

Unlike standard pyrimidines used in nucleoside analogs, the 5-allyloxy motif introduces unique reactivity, specifically the potential for [3,3]-sigmatropic rearrangements (Claisen) and intramolecular cyclizations. These features make it an essential precursor for synthesizing fused heterocyclic systems, such as furo[2,3-d]pyrimidines, which are privileged scaffolds in kinase inhibitor development.

Physicochemical Profile

The following data summarizes the core properties of the parent scaffold.

Property	Value / Description
IUPAC Name	5-(prop-2-en-1-yloxy)pyrimidine
Molecular Formula	C ₇ H ₈ N ₂ O
Molecular Weight	136.15 g/mol
Physical State	Low-melting solid or viscous oil (purity dependent)
Solubility	Soluble in DCM, EtOAc, MeOH; Sparingly soluble in water
LogP (Predicted)	~0.8 - 1.2 (Lipophilic shift vs. 5-hydroxypyrimidine)
H-Bond Acceptors	3 (N1, N3, O)
H-Bond Donors	0

Synthesis & Manufacturing Methodologies

The synthesis of **5-(2-Propenyloxy)-pyrimidine** is typically achieved via O-alkylation of 5-hydroxypyrimidine. This process requires strict control of basicity to prevent N-alkylation (a competing pathway in tautomeric pyrimidines, though less prevalent in the 5-hydroxy isomer compared to 2- or 4-hydroxy variants).

Protocol 1: Williamson Ether Synthesis (Standard Scale)

Objective: Selective O-alkylation of 5-hydroxypyrimidine.

Reagents:

- Substrate: 5-Hydroxypyrimidine (1.0 eq)
- Electrophile: Allyl bromide (1.2 eq)
- Base: Potassium Carbonate (

) (2.0 eq) or Cesium Carbonate (

) for faster kinetics.

- Solvent: DMF (Anhydrous) or Acetonitrile.

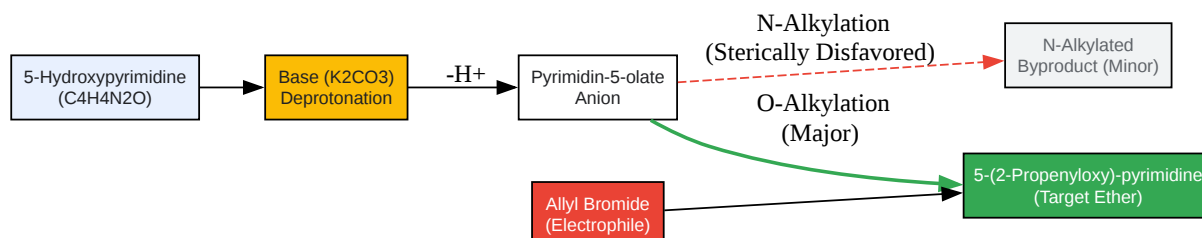
Step-by-Step Methodology:

- Deprotonation: Charge a round-bottom flask with 5-hydroxypyrimidine and anhydrous DMF under atmosphere. Add and stir at ambient temperature for 30 minutes to generate the phenoxide-like anion.
- Addition: Dropwise add allyl bromide (diluted in minimal DMF) to the suspension.
 - Note: Exothermic reaction; maintain temperature to avoid polymerization of the allyl halide.
- Reaction: Heat the mixture to for 4–6 hours. Monitor by TLC (50% EtOAc/Hexanes) or LC-MS.
- Workup: Quench with water and extract into Ethyl Acetate (). Wash combined organics with brine to remove DMF.
- Purification: Dry over , concentrate, and purify via flash column chromatography (Gradient: 0 40% EtOAc in Hexanes).

Yield Expectation: 75–85% isolated yield.

Visualizing the Synthetic Pathway

The following diagram illustrates the transformation and competing pathways.



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Caption: Selective O-alkylation pathway for **5-(2-Propenyloxy)-pyrimidine** synthesis.

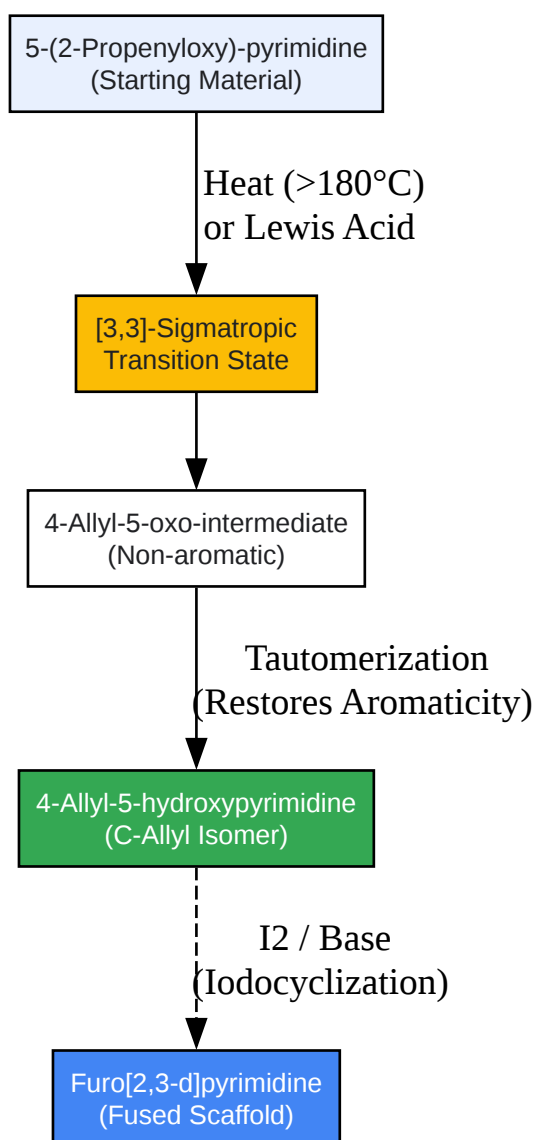
Reactivity Profile: The Claisen Rearrangement

The most chemically significant feature of **5-(2-Propenyloxy)-pyrimidine** is its ability to undergo a Claisen Rearrangement. Upon heating (>180°C) or Lewis Acid catalysis, the allyl group migrates from the oxygen to the ortho-carbon (C4 or C6), followed by tautomerization to restore aromaticity.

Mechanism & Utility[2]

- Migration: The [3,3]-sigmatropic shift moves the allyl group to the C4 position.
- Tautomerization: The resulting intermediate (a pyrimidinone derivative) rapidly tautomerizes to 4-allyl-5-hydroxypyrimidine.
- Cyclization (Furo-pyrimidine formation): The proximity of the C4-allyl group and the C5-hydroxyl group allows for facile cyclization (e.g., iodocyclization) to form dihydrofuro[2,3-d]pyrimidines.

This pathway is a "self-validating" method for constructing fused rings: if the rearrangement fails, the cyclization cannot occur.



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Caption: The Claisen rearrangement pathway converting O-allyl ether to C-allyl fused systems.

Analytical Characterization Standards

To ensure scientific integrity, synthesized batches must meet the following analytical criteria.

Technique	Expected Signal / Characteristic
^1H NMR (DMSO- d_6)	Allyl Vinyl: 5.9–6.1 (m, 1H, -CH=)Allyl Terminal: 5.2–5.4 (dd, 2H, =CH ₂)Allyl Methylene: 4.6–4.7 (d, 2H, -O-CH ₂ -)Aromatic: 8.4 (s, 2H, H2/H4/H6 - symmetry dependent)
^{13}C NMR	Ether Carbon: ~69 ppmAlkene Carbons: ~118 ppm, ~132 ppmAromatic Carbons: ~140–155 ppm
Mass Spectrometry	[M+H] ⁺ : 137.15 m/zFragmentation: Loss of allyl radical (M-41) is common.
IR Spectroscopy	C=C Stretch: ~1645 cm ⁻¹ (Weak)C-O Stretch: ~1250 cm ⁻¹ (Strong)Absence: No broad O-H stretch (confirms alkylation).

Safety & Handling

- Hazards: As with most low-molecular-weight pyrimidines, treat as a potential irritant. The allyl functionality suggests potential alkylating activity; use gloves and fume hood.
- Stability: The ether linkage is stable to base but may cleave under strong acidic conditions (e.g., BBr₃) or undergo rearrangement at high temperatures. Store at 4°C under inert atmosphere to prevent slow oxidation of the alkene.

References

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Sources

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- To cite this document: BenchChem. [5-(2-Propenyloxy)-pyrimidine: Structural Analysis and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8640393/docs#5-2-propenyloxy-pyrimidine-structural-analysis-and-synthetic-utility\]](https://www.benchchem.com/product/b8640393/docs#5-2-propenyloxy-pyrimidine-structural-analysis-and-synthetic-utility)

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